

Application Notes and Protocols: Isoamyl Isovalerate in Cosmetic Formulations

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Compound of Interest

Compound Name: *Isoamyl isovalerate*

Cat. No.: B1219995

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Introduction to Isoamyl Isovalerate in Cosmetics

Isoamyl isovalerate (CAS No. 659-70-1) is an ester widely utilized in the cosmetic and personal care industry.^{[1][2]} Primarily, it functions as a fragrance ingredient, imparting a sweet, fruity aroma reminiscent of apples or bananas.^{[3][4]} Beyond its olfactory contributions, **isoamyl isovalerate** can also act as a solvent for other ingredients within a formulation.^[2] Its favorable safety profile, with low toxicity and a lack of skin sensitization at current use levels, makes it a versatile component in a variety of cosmetic products, including lotions, creams, and perfumes.^{[2][5]} This document provides detailed application notes and experimental protocols for the evaluation of **isoamyl isovalerate** in cosmetic formulations.

Physicochemical Properties of Isoamyl Isovalerate

A comprehensive understanding of the physicochemical properties of **isoamyl isovalerate** is crucial for formulation development. These properties influence its solubility, stability, and sensory characteristics in a final product.

Property	Value	Reference
Molecular Formula	C10H20O2	[1] [2]
Molecular Weight	172.26 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid	[1] [2]
Odor	Sweet, fruity, apple-like	[3] [6]
Boiling Point	190-194 °C	[1] [6]
Density	0.851 - 0.858 g/mL at 20-25°C	[1] [5] [6]
Refractive Index	1.411 - 1.415 at 20°C	[1] [5]
Solubility	Insoluble in water; soluble in most fixed oils and alcohol. Slightly soluble in propylene glycol.	[1] [7]
Flash Point	Approximately 73 °C	[8]
Purity (by GC)	≥98%	[2] [5]

Application in Cosmetic Formulations

Isoamyl isovalerate is primarily used as a fragrance component in a wide array of cosmetic products. Its fruity scent enhances the sensory experience of lotions, creams, and other personal care items.[\[3\]](#) The recommended use level in fragrance concentrates is up to 8.0%.[\[9\]](#)

Experimental Protocols

The following protocols are designed to evaluate the performance and stability of **isoamyl isovalerate** in a model cosmetic emulsion (e.g., an oil-in-water lotion).

Protocol for Sensory Analysis of Skin Feel

This protocol assesses the sensory attributes of a cosmetic formulation containing **isoamyl isovalerate** compared to a control formulation without it. The evaluation is conducted by a trained sensory panel.

Objective: To quantify the sensory perception of a cosmetic emulsion containing **isoamyl isovalerate** on the skin.

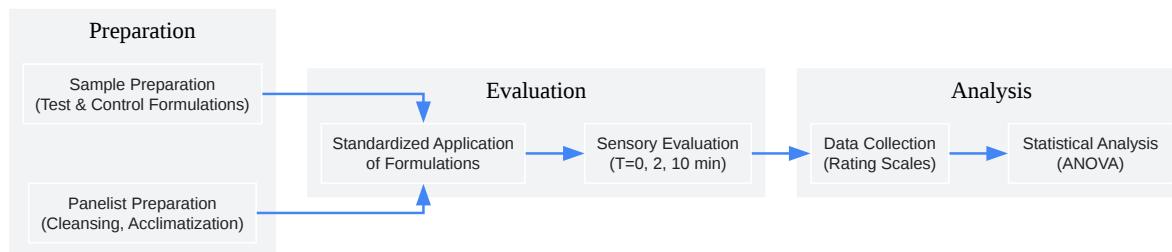
Materials:

- Test formulation (e.g., O/W lotion with 1% **isoamyl isovalerate**)
- Control formulation (identical lotion without **isoamyl isovalerate**)
- Trained sensory panel (n=10-15)
- Controlled environment room (22°C ± 2°C, 50% ± 5% RH)
- Standardized application area on the inner forearm
- Evaluation sheets with sensory attribute scales (e.g., 10-point scale for spreadability, absorbency, oiliness, stickiness, and fragrance intensity)
- Water and neutral soap for cleansing
- Paper towels

Methodology:

- Panelist Preparation: Panelists should avoid using any scented products on the day of testing. They should wash their hands and forearms with neutral soap and water and allow them to air dry for 15 minutes before the evaluation.
- Sample Application: A standardized amount (e.g., 0.1 mL) of the test and control formulations are applied to marked areas on the panelists' inner forearms. The application order should be randomized to avoid bias.
- Evaluation: Panelists are instructed to spread the product evenly over the designated area. They will then evaluate the sensory attributes at specific time points:
 - T=0 (during application): Spreadability, initial fragrance impact.
 - T=2 minutes: Absorbency, oiliness, stickiness.

- T=10 minutes: Residual feeling, lingering fragrance.
- Data Collection: Panelists will rate each attribute on a 10-point scale, where 1 represents the lowest intensity and 10 represents the highest intensity.
- Data Analysis: The data will be statistically analyzed (e.g., using ANOVA) to determine if there are significant differences in the sensory profiles of the test and control formulations.



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Figure 1: Sensory Analysis Workflow

Protocol for Determining Spreading Value

This protocol measures the ability of a formulation containing **isoamyl isovalerate** to spread on a synthetic skin substrate.

Objective: To determine the spreading value of a cosmetic emulsion containing **isoamyl isovalerate**.

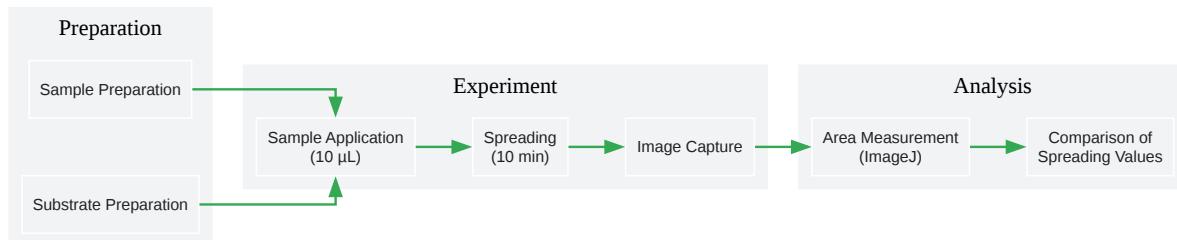
Materials:

- Test formulation (e.g., O/W lotion with 1% **isoamyl isovalerate**)
- Control formulation (identical lotion without **isoamyl isovalerate**)
- Synthetic skin substrate (e.g., Vitro-Skin®)

- Micropipette
- Digital camera with a tripod
- Image analysis software (e.g., ImageJ)
- Controlled environment chamber ($22^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $50\% \pm 5\%$ RH)

Methodology:

- Substrate Preparation: Cut the synthetic skin substrate into uniform pieces (e.g., $10\text{ cm} \times 10\text{ cm}$).
- Sample Application: Place a single drop of the test formulation (e.g., $10\text{ }\mu\text{L}$) onto the center of the synthetic skin substrate using a micropipette.
- Spreading: Allow the formulation to spread for a defined period (e.g., 10 minutes) in the controlled environment chamber.
- Image Capture: After the spreading time has elapsed, capture a high-resolution image of the spread formulation from a fixed distance directly above the substrate.
- Data Analysis: Use image analysis software to measure the area (in mm^2) covered by the formulation. Perform at least three replicate measurements for each formulation.
- Comparison: Compare the average spreading area of the test formulation to the control formulation.



[Click to download full resolution via product page](#)**Figure 2:** Spreading Value Determination Workflow

Protocol for Accelerated Stability Testing of an Emulsion

This protocol evaluates the physical stability of a cosmetic emulsion containing **isoamyl isovalerate** under accelerated conditions.

Objective: To assess the impact of **isoamyl isovalerate** on the physical stability of an oil-in-water emulsion.

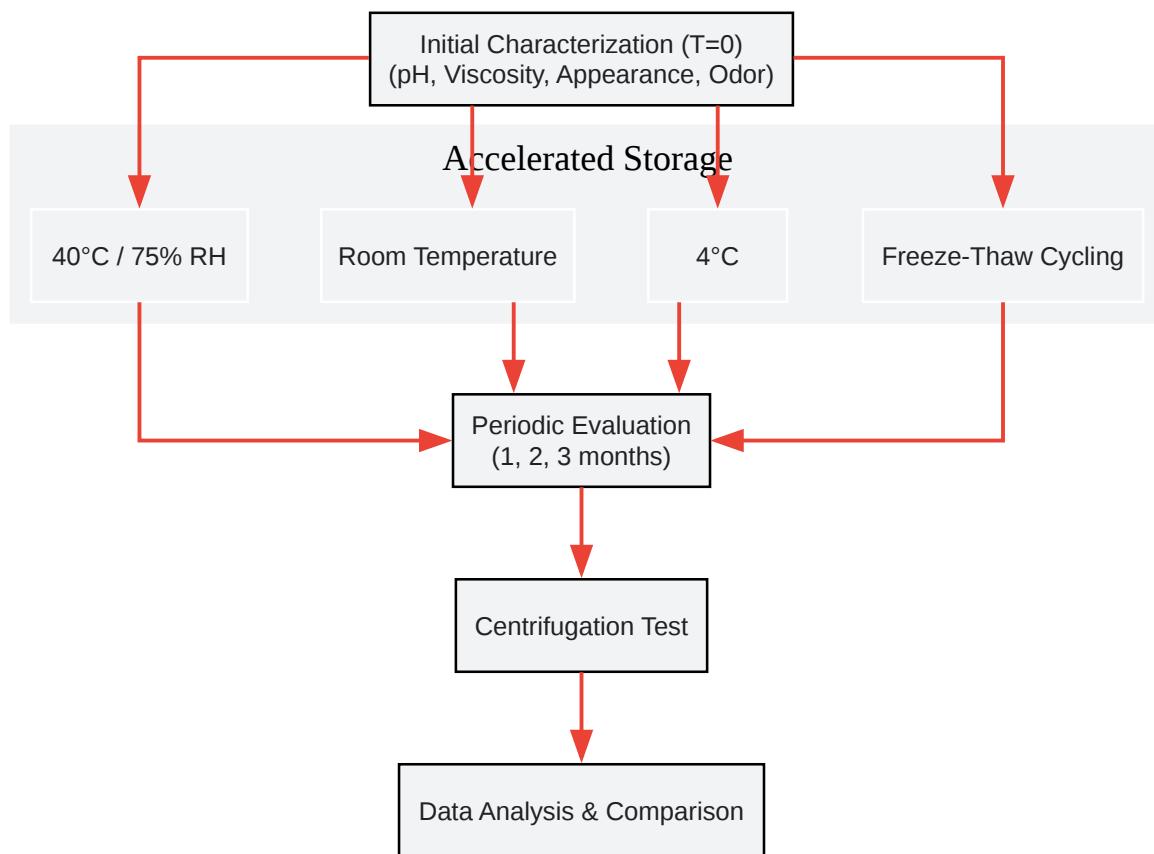
Materials:

- Test formulation (e.g., O/W lotion with 1% **isoamyl isovalerate**) in final packaging
- Control formulation (identical lotion without **isoamyl isovalerate**) in final packaging
- Stability chambers set at different temperature and humidity conditions (e.g., 40°C/75% RH, 4°C, room temperature)
- Centrifuge
- pH meter
- Viscometer
- Microscope

Methodology:

- Initial Characterization (T=0): Before placing the samples in the stability chambers, characterize the initial properties of both the test and control formulations. This includes:
 - Visual appearance (color, homogeneity)
 - Odor
 - pH

- Viscosity
- Microscopic evaluation (droplet size and distribution)
- Stability Storage: Place the samples in the different stability chambers.
- Periodic Evaluation: At specified time points (e.g., 1, 2, and 3 months), remove samples from the chambers and allow them to equilibrate to room temperature. Re-evaluate the physical properties as in step 1.
- Centrifugation Test: To assess resistance to phase separation, centrifuge a sample of each formulation (e.g., at 3000 rpm for 30 minutes) and observe for any signs of creaming or sedimentation.
- Freeze-Thaw Cycling: Subject the samples to three cycles of freezing (-10°C for 24 hours) and thawing (room temperature for 24 hours). Evaluate for any changes in physical properties after the cycles.
- Data Analysis: Compare the changes in the physical properties of the test formulation to the control formulation over time and under different stress conditions.



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Figure 3: Accelerated Stability Testing Workflow

Safety Assessment Summary

Based on available data, **isoamyl isovalerate** is considered safe for use in cosmetic products under the current declared levels of use.^[5] A safety assessment by the Research Institute for Fragrance Materials (RIFM) concluded that it does not present a concern for skin sensitization.^[5] Furthermore, it is not expected to be photoirritating or photoallergenic and is not considered to be genotoxic.^[5]

Conclusion

Isoamyl isovalerate is a valuable ingredient in the formulation of cosmetic products, primarily for its pleasant fruity fragrance. The provided application notes and experimental protocols offer a framework for researchers and formulators to effectively evaluate its performance, stability,

and sensory impact in cosmetic emulsions. Adherence to these standardized methods will facilitate the development of high-quality and stable cosmetic products.

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